Proper Disposal Procedures for Right On Green

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Compound of Interest	
Compound Name:	*Right-On*
CAS No.:	*120528-68-9*
Cat. No.:	*B1168096*

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This document provides essential safety and logistical information for the proper disposal of Right On Green, ensuring compliance with regulations and promoting laboratory safety. The following procedures are designed for researchers, scientists, and drug development professionals to handle and dispose of this product responsibly.

Product Identification and Safety Overview

Right On Green is a liquid product, green in color, with a pH of ≥ 7. According to its Safety Data Sheet (SDS), it is not classified as a hazardous substance and is not expected to present a significant hazard under anticipated conditions of normal use. It is considered non-toxic orally, dermally, and by inhalation. The product is not considered harmful to aquatic organisms or to cause long-term adverse effects in the environment.[1]

Personal Protective Equipment (PPE)

Before handling Right On Green, it is essential to wear the appropriate Personal Protective Equipment to ensure personal safety.

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PPE Item	Specification
Hand Protection	Wear protective gloves.
Eye Protection	Chemical goggles or safety glasses.
Skin and Body Protection	Wear suitable protective clothing.
Respiratory Protection	Wear an appropriate mask.

Source: Right On Green Safety Data Sheet[1]

Step-by-Step Disposal Procedure

The disposal of Right On Green and its containers must be carried out in accordance with official regulations. Adherence to local, state, and federal guidelines is mandatory.

Step 1: Waste Collection

- Collect waste Right On Green in a designated, properly labeled container.
- The container should be of the same material as the original container and kept securely closed when not in use.[1]
- Do not mix with other chemical wastes unless explicitly permitted by your institution's environmental health and safety (EHS) office.

Step 2: Storage of Waste

- Store the waste container in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[1]
- The storage area should be designated for chemical waste.
- Incompatible materials to avoid in the storage area include strong acids and strong bases.[1]

Step 3: Arrange for Professional Disposal

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- Contact your institution's EHS office or a licensed waste disposal contractor to arrange for pickup and disposal.
- Provide the Safety Data Sheet for Right On Green to the waste disposal service to ensure they have all the necessary information for proper handling and disposal.
- Disposal must be conducted by a licensed collector, following their specific sorting and disposal instructions.[1]

Step 4: Container Disposal

- Once empty, do not reuse the original Right On Green containers for any other purpose.[1]
- Follow the guidance of your EHS office or waste disposal contractor for the proper disposal or recycling of the empty containers.

Step 5: Documentation

- Maintain records of the disposal of Right On Green as required by your institution and local regulations. This may include dates, quantities, and the name of the disposal company.

Disposal Workflow

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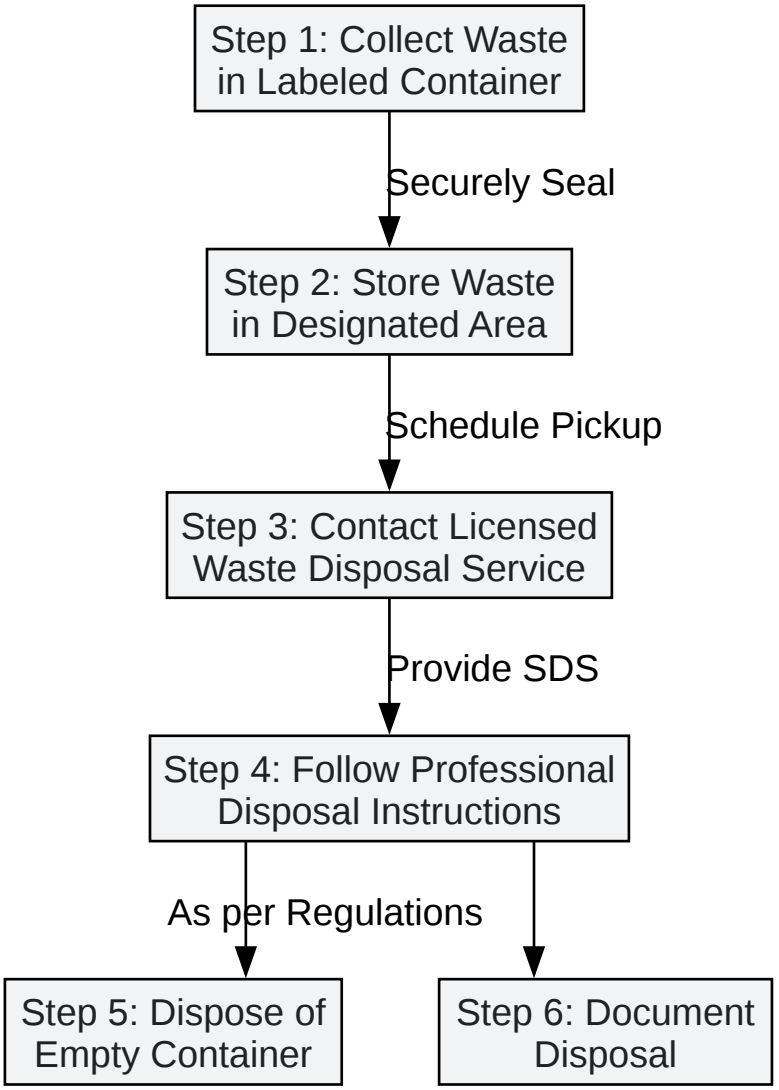

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References

- 1. sds.simplot.com [sds.simplot.com]
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